Aluminum titanium oxide

Specification

• Molecular Formula: Al2O5Ti
• Molecular Weight: 181.83 g/mol
• IUPAC Name: oxo-bis(oxoalumanyloxy)titanium
• Standard InChI: InChI=1S/2Al.5O.Ti
• Standard InChI Key: CNRZQDQNVUKEJG-UHFFFAOYSA-N

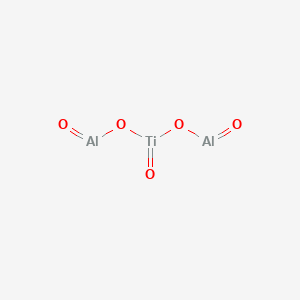

• Canonical SMILES: O=[Al]O[Ti](=O)O[Al]=O

Introduction

Chemical Composition and Structural Characteristics

Aluminum titanium oxide adopts the molecular formula Al₂O₅Ti, with a molar mass of 181.825 g/mol. Its crystal structure derives from the solid solution of aluminum oxide (Al₂O₃) and titanium oxide (Ti₂O₃ or TiO₂), forming a pseudobrookite-type lattice. X-ray diffraction studies reveal that the solubility of titanium in alumina matrices depends critically on synthesis conditions. Under reducing atmospheres (e.g., hydrogen with a dew point of -50°C), Ti³⁺ ions substitute into the corundum lattice of Al₂O₃ at concentrations up to 2.5 mol% at 1700°C. In contrast, oxidative environments (e.g., air) inhibit solid solubility, favoring grain-boundary interactions that enhance densification.

The compound’s SMILES notation (O=[Al]OTiO[Al]=O) underscores its bridging oxygen configuration, which contributes to its low thermal conductivity (1.5–2.0 W/m·K) and anisotropic thermal expansion.

Table 1: Key Chemical Identifiers of Aluminum Titanium Oxide

Property	Value
CAS Number	12004-39-6
Molecular Formula	Al₂O₅Ti
Molecular Weight	181.825 g/mol
Crystal System	Orthorhombic
Density	3.02–3.20 g/cm³
Thermal Conductivity	1.5–2.0 W/m·K

Synthesis and Processing Techniques

Kinetic Stabilization Strategies

To mitigate microcracking—a common issue due to anisotropic thermal expansion—researchers employ kinetic stabilizers such as mullite (3Al₂O₃·2SiO₂) or zirconia (ZrO₂). These additives refine grain boundaries, reducing crack propagation. A 2014 study showed that mullite-stabilized Al₂TiO₅ sintered at 1550°C retains 67 MPa strength at 1200°C, compared to 45 MPa for unstabilized samples.

Table 2: Synthesis Parameters and Stabilizer Effects

Stabilizer	Sintering Temp (°C)	Flexural Strength (MPa)
None	1600	45 (at 1200°C)
MgO (5 wt%)	1500	138 (at 1100°C)
Mullite (10 wt%)	1550	67 (at 1200°C)

Thermomechanical and Functional Properties

Thermal Expansion Behavior

Al₂TiO₅ exhibits a near-zero thermal expansion coefficient (α = 1.0–1.5 × 10⁻⁶ K⁻¹) across 20–1000°C, attributable to compensating expansions along crystallographic axes. This property is critical for applications requiring dimensional stability, such as kiln furniture or exhaust components.

Industrial and Emerging Applications

Refractory Materials

Al₂TiO₅’s low wettability by molten metals (contact angle >120°) makes it ideal for foundry linings and ladles. Its insolubility in water further enhances durability in slag-rich environments.

Automotive and Aerospace Components

Exhaust manifolds and turbine shrouds leverage its thermal shock resistance. Recent prototypes for hypersonic vehicle coatings exploit its low thermal conductivity to manage aerothermal loads.

Biomedical Considerations

Despite its industrial utility, nanoparticle forms of Al₂TiO₅ (≤25 nm) induce dose-dependent cytotoxicity in CHO-K1 cells, elevating micronucleus frequencies by 300% at 10 µg/mL. This underscores the need for encapsulation in biomedical applications.

Future Research Directions

• Stabilizer Optimization: Combinatorial approaches using MgO-ZrO₂-mullite blends to enhance high-temperature strength.

• Toxicity Mitigation: Surface functionalization of nanoparticles to reduce genotoxic risks.

• Additive Manufacturing: Exploring binder jetting techniques for complex Al₂TiO₅ geometries.
